

Solubility and stability of Disperse Red 354 in different solvents

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Compound of Interest

Compound Name: Disperse Red 354

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of the azo dye, **Disperse Red 354**. The information contained herein is intended to support research, development, and quality control activities where this dye is utilized.

Introduction to Disperse Red 354

Disperse Red 354, a member of the azo dye class, is characterized by its chemical structure, $C_{22}H_{24}ClN_5O_7$, and a molecular weight of 505.91 g/mol. It is recognized by its C.I. (Colour Index) number 11338:1. This dye is a dark red powder and finds applications in the dyeing of synthetic fibers, particularly polyester. Understanding its solubility and stability in various organic solvents is crucial for its effective and consistent application, as well as for assessing its environmental fate and potential toxicological impact.

Solubility of Disperse Red 354

Quantitative data on the solubility of **Disperse Red 354** in common organic solvents is not readily available in publicly accessible literature. Disperse dyes, by their nature, have low solubility in water and varying degrees of solubility in organic solvents, which is dependent on the specific solvent and temperature.

While specific solubility values in grams per liter (g/L) for **Disperse Red 354** in acetone, ethanol, and methanol are not documented in the reviewed literature, the general solubility characteristics of similar disperse dyes suggest that they are more soluble in polar aprotic solvents and have some solubility in alcohols.

Table 1: Qualitative Solubility of Disperse Dyes in Common Organic Solvents

Solvent	General Solubility of Disperse Dyes
Acetone	Generally soluble
Ethanol	Moderately soluble
Methanol	Moderately soluble
Water	Sparingly soluble to insoluble

Note: This table represents general trends for disperse dyes and may not be specific to **Disperse Red 354**. Experimental determination is necessary for precise solubility data.

Stability of Disperse Red 354

The stability of **Disperse Red 354** is a critical parameter, influencing its shelf-life, performance in applications, and its persistence in the environment. Stability can be affected by factors such as the solvent, exposure to light (photostability), and temperature (thermal stability).

Studies have primarily focused on the degradation of **Disperse Red 354** in aqueous solutions, particularly through advanced oxidation processes (AOPs) for wastewater treatment. These studies indicate that the azo bond is susceptible to cleavage under oxidative conditions, leading to the formation of smaller aromatic compounds. For instance, in water, the degradation of **Disperse Red 354** has been investigated using ozonation, Fenton, UV/H₂O₂, and photo-Fenton processes, with the photo-Fenton process showing high efficiency in color and COD (Chemical Oxygen Demand) removal.[1] The main oxidation products identified in aqueous media include sulphate, nitrate, chloride, formate, and oxalate.[2]

However, comprehensive studies on the stability of **Disperse Red 354** in common organic solvents under typical storage and use conditions are not widely reported. It is generally understood that azo dyes can be susceptible to degradation upon exposure to UV radiation

and elevated temperatures, which can lead to color fading and the formation of potentially harmful degradation products.

Experimental Protocols

To address the lack of specific data, the following detailed experimental protocols are provided as a guide for researchers to determine the solubility and stability of **Disperse Red 354** in various solvents.

Objective: To quantitatively determine the solubility of **Disperse Red 354** in a specific organic solvent at a given temperature.

Methodology: Isothermal Saturation Method

- Preparation of Saturated Solution:
 - Add an excess amount of **Disperse Red 354** powder to a known volume of the desired solvent (e.g., acetone, ethanol, methanol) in a sealed, amber glass vial.
 - Agitate the mixture at a constant temperature using a shaker or magnetic stirrer for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. The use of an amber vial minimizes potential photodegradation.
- Separation of Undissolved Solid:
 - After the equilibration period, allow the solution to stand undisturbed at the same constant temperature to allow the undissolved solid to sediment.
 - Carefully withdraw a known volume of the supernatant using a pre-heated or solvent-rinsed syringe fitted with a solvent-compatible filter (e.g., 0.45 μm PTFE) to remove any suspended particles.
- Quantification of Dissolved Dye:
 - Dilute the filtered supernatant with a known volume of the same solvent to bring the concentration within the linear range of a pre-calibrated UV-Vis spectrophotometer.

- Measure the absorbance of the diluted solution at the wavelength of maximum absorbance (λ_{max}) for **Disperse Red 354** in that specific solvent. The λ_{max} should be determined beforehand by scanning a dilute solution of the dye across the UV-Vis spectrum.
- Calculate the concentration of the dye in the diluted solution using the Beer-Lambert law ($A = \epsilon bc$), where A is the absorbance, ϵ is the molar absorptivity, b is the path length of the cuvette, and c is the concentration. The molar absorptivity can be determined from a calibration curve prepared with standard solutions of known concentrations.
- Calculate the original concentration in the saturated solution, accounting for the dilution factor. The solubility can then be expressed in g/L or other appropriate units.

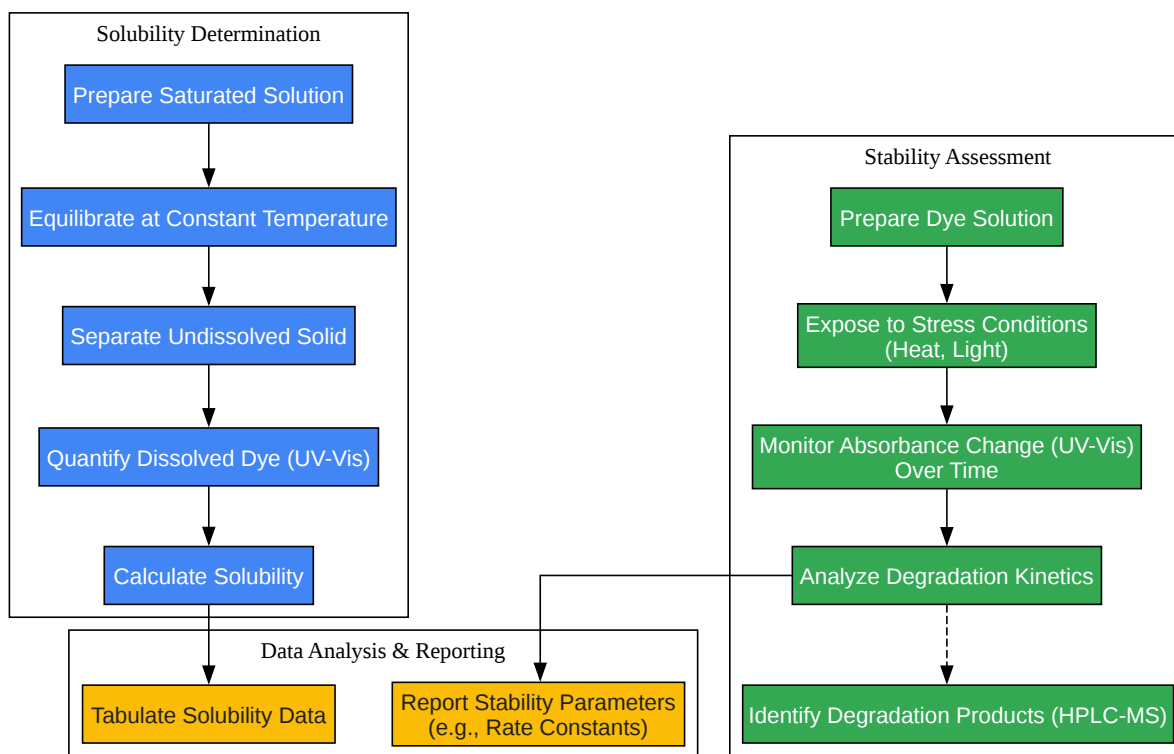
Objective: To evaluate the stability of **Disperse Red 354** in a specific organic solvent under defined conditions (e.g., thermal stress, photostability).

Methodology: UV-Vis Spectrophotometric Monitoring

- Preparation of Dye Solution:
 - Prepare a solution of **Disperse Red 354** in the chosen organic solvent at a known concentration that gives an initial absorbance reading within the optimal range of the spectrophotometer (typically 0.2 - 0.8).
- Stability Testing Conditions:
 - Thermal Stability: Store the solution in a sealed, amber glass vial in a temperature-controlled oven at a specific temperature (e.g., 40°C, 60°C).
 - Photostability: Expose the solution in a sealed, transparent quartz or borosilicate glass vial to a controlled light source (e.g., a xenon lamp simulating sunlight or a specific wavelength UV lamp). A control sample should be kept in the dark at the same temperature.
- Monitoring Degradation:
 - At regular time intervals (e.g., 0, 2, 4, 8, 24, 48 hours), withdraw an aliquot of the solution and measure its full UV-Vis spectrum.

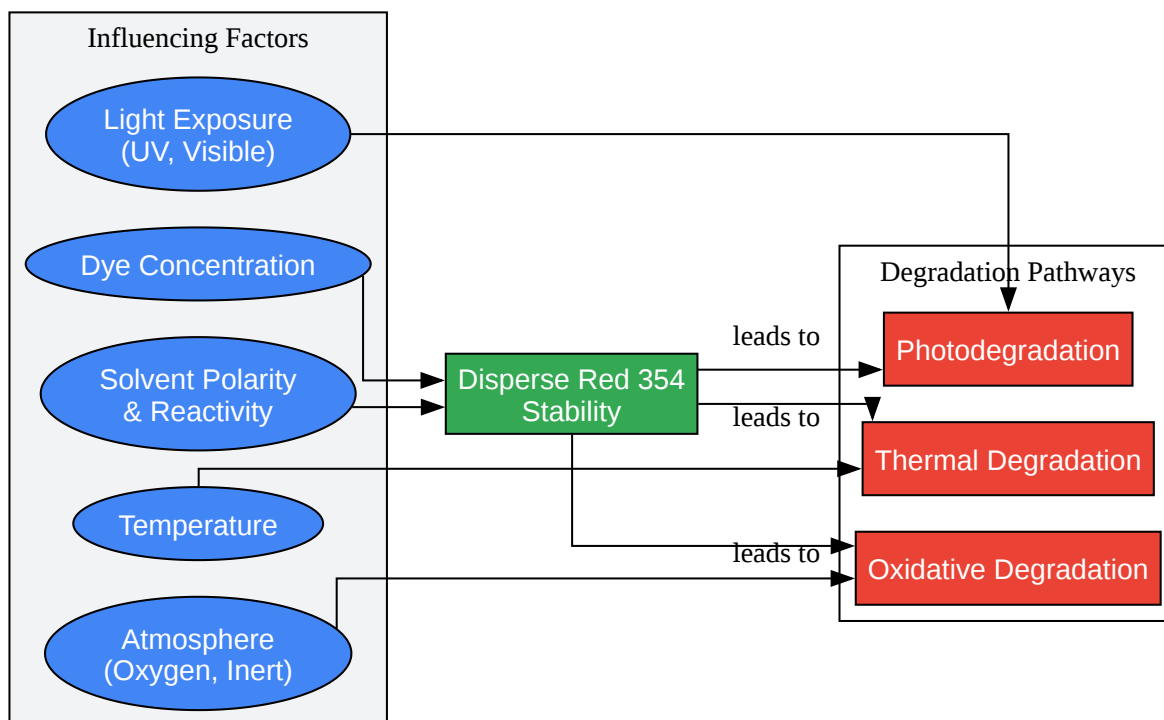
- Monitor the change in absorbance at the λ_{max} . A decrease in absorbance over time indicates degradation of the dye.
- The degradation kinetics can be analyzed by plotting the natural logarithm of the absorbance (or concentration) versus time. A linear plot would suggest first-order degradation kinetics, and the degradation rate constant (k) can be determined from the slope of the line.
- Identification of Degradation Products (Optional):
 - Techniques such as High-Performance Liquid Chromatography (HPLC) coupled with a Diode Array Detector (DAD) or Mass Spectrometry (MS) can be used to separate and identify any degradation products formed during the stability study.

Visualizations



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Caption: Workflow for determining the solubility and stability of **Disperse Red 354**.



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Caption: Key factors that can influence the stability of **Disperse Red 354** in solution.

Conclusion

While specific quantitative data for the solubility and stability of **Disperse Red 354** in common organic solvents is not readily available in the public domain, this guide provides a framework for researchers to experimentally determine these crucial parameters. The provided protocols for solubility and stability assessment, utilizing common analytical techniques such as UV-Vis spectrophotometry and HPLC, offer a robust starting point for generating reliable and reproducible data. Such data is essential for the informed use of **Disperse Red 354** in various scientific and industrial applications and for a better understanding of its behavior in different environments. Further research is encouraged to populate the data gaps for this and other commercially significant disperse dyes.

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References

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- To cite this document: BenchChem. [Solubility and stability of Disperse Red 354 in different solvents]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b072953#solubility-and-stability-of-disperse-red-354-in-different-solvents\]](https://www.benchchem.com/product/b072953#solubility-and-stability-of-disperse-red-354-in-different-solvents)

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